

# N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine: A Technical Overview

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## Compound of Interest

Compound Name: AC-P-Bromo-DL-phe-OH

Cat. No.: B556362

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## Introduction

N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine is a synthetic derivative of the amino acid phenylalanine. The introduction of a bromine atom at the para position of the phenyl ring and an acetyl group at the alpha-amino group confers unique chemical properties, making it a valuable building block in medicinal chemistry and biochemical research. This technical guide provides a summary of the available information on this compound, including its synonyms, physicochemical properties, and general applications.

## Chemical Identity and Synonyms

The compound is known by several names in chemical literature and supplier catalogs. Establishing a clear understanding of these synonyms is crucial for comprehensive literature searches and procurement.

Synonyms:

- Acetyl-4-bromo-DL-phenylalanine[1]
- Ac-DL-Phe(4-Br)-OH
- Ac-p-bromo-DL-Phe-OH

- (RS)-Ac-2-amino-3-(4-bromophenyl)propionic acid

## Physicochemical Properties

The fundamental physicochemical properties of N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine are summarized in the table below. This information is essential for its handling, storage, and application in experimental settings.

Property	Value	Reference
CAS Number	273730-59-9	
Molecular Formula	$C_{11}H_{12}BrNO_3$	
Molecular Weight	286.12 g/mol	
Appearance	White to off-white solid	
Purity	Typically $\geq 98\%$	
Storage	2-8°C	

## Applications in Research and Development

While specific, in-depth experimental data and biological activity profiles for N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine are not extensively reported in publicly accessible literature, its primary applications are described by chemical suppliers and in related medicinal chemistry research. The compound is principally utilized as a versatile intermediate and building block.

## Pharmaceutical and Medicinal Chemistry

The primary application of N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine is in the synthesis of more complex molecules with potential therapeutic value.<sup>[1]</sup> The presence of the bromo-phenyl moiety offers a site for further chemical modification through cross-coupling reactions, while the acetylated amino acid structure makes it a suitable component for incorporation into peptidomimetics and other small molecule drug candidates.<sup>[1]</sup> It is particularly noted for its use in the development of novel agents targeting neurological disorders.<sup>[1]</sup>

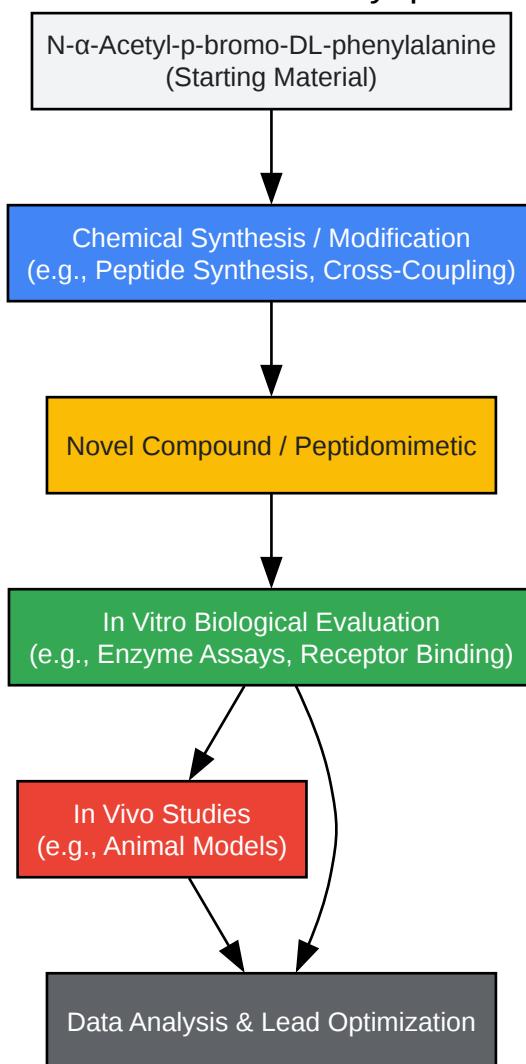
## Biochemical Research and Peptide Synthesis

In the field of biochemical research, this compound serves as a tool for studying protein-protein interactions and enzyme activities.<sup>[1]</sup> The brominated phenyl ring can act as a heavy atom for X-ray crystallography or as a probe to investigate binding pockets of enzymes and receptors. Its structure is also amenable for use in peptide synthesis, allowing for the creation of modified peptides with potentially enhanced stability or altered biological activity.<sup>[1][2][3]</sup>

## Logical Workflow in Research

The general workflow for the utilization of N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine in a research and development context is depicted below. This diagram illustrates the logical progression from the compound as a starting material to its potential application in biological systems.

General Research Workflow for N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine



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General research workflow.

## Experimental Protocols and Quantitative Data

A comprehensive search of scientific databases and literature did not yield specific, detailed experimental protocols or quantitative biological data (e.g., IC<sub>50</sub>, K<sub>i</sub> values) for N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine itself. The available information points to its role as a precursor or intermediate. Researchers utilizing this compound would typically develop their own specific protocols based on the downstream application, such as standard solid-phase peptide synthesis methodologies or Suzuki/Heck cross-coupling conditions for further modification of the phenyl ring.

## Signaling Pathways

Due to the lack of published research on the specific biological targets and mechanism of action of N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine, there are no established signaling pathways associated with this compound to visualize. Its biological effects would be contingent on the structure of the final molecule into which it is incorporated.

## Conclusion

N- $\alpha$ -Acetyl-p-bromo-DL-phenylalanine is a valuable chemical entity for researchers in drug discovery and chemical biology. Its utility lies in its capacity as a versatile building block for the synthesis of novel compounds and modified peptides. While detailed public data on its intrinsic biological activity is scarce, its chemical properties make it a compound of interest for the development of new therapeutic agents and research tools. Further investigation into the biological effects of molecules derived from this scaffold may reveal specific pathways and activities.

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## References

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